

Essential Safety and Operational Guidance for Handling (2R,3R)-Firazorexton

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Compound of Interest

Compound Name: (2R,3R)-Firazorexton

Cat. No.: B12377645

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **(2R,3R)-Firazorexton**, also known as TAK-994. The following procedural guidance is designed to ensure the safety of laboratory personnel and mitigate environmental impact. **(2R,3R)-Firazorexton** is an experimental orexin 2 (OX2) receptor agonist.^[1] It is important to note that clinical development of this compound was halted due to findings of severe drug-induced liver injury.^[1] Therefore, it must be handled with extreme caution as a potential hepatotoxin.

Personal Protective Equipment (PPE)

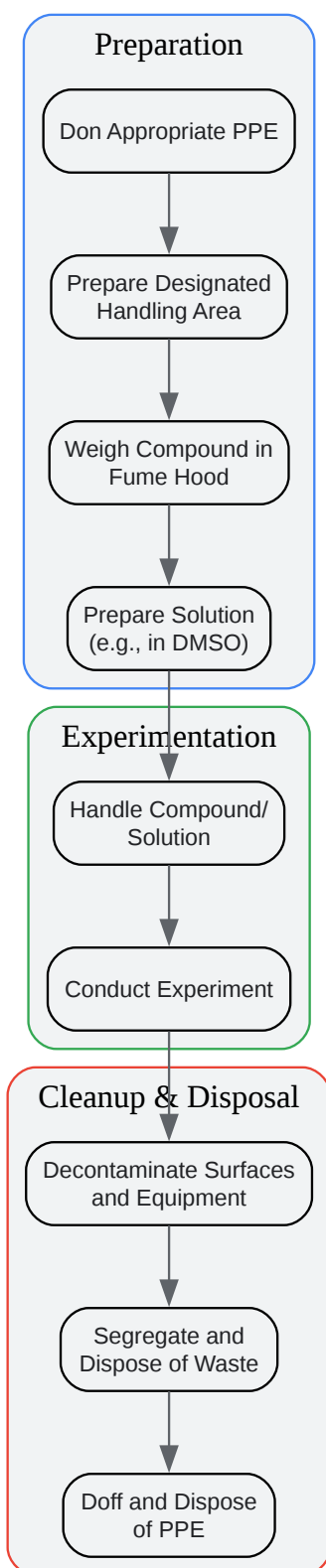
A comprehensive approach to personal protective equipment is mandatory when handling **(2R,3R)-Firazorexton** in its solid (powder) form or in solution. The following table summarizes the required PPE.

PPE Category	Recommendation	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against skin contact. The outer glove should be changed immediately after handling the compound to minimize contamination.
Eye Protection	Chemical safety goggles.	Protects eyes from airborne particles and potential splashes of solutions.
Body Protection	A dedicated, disposable lab coat.	Prevents contamination of personal clothing. It should be removed before leaving the designated work area.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator.	Recommended when handling the powder outside of a certified chemical fume hood or glove box to minimize inhalation of fine particles.
Foot Protection	Closed-toe shoes.	Standard laboratory practice to protect feet from potential spills.

Operational Plan: Safe Handling Procedure

All handling of **(2R,3R)-Firazorexton** should be performed in a designated area, such as a certified chemical fume hood or a glove box, to control exposure.

Experimental Workflow



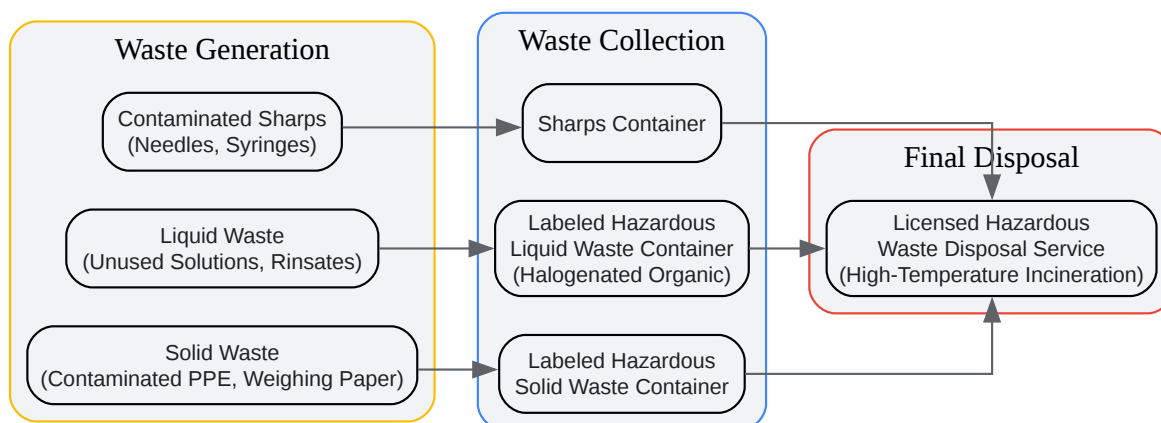
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Caption: A high-level workflow for the safe handling of **(2R,3R)-Firazorexton**.

Disposal Plan

Proper disposal of **(2R,3R)-Firazorexton** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. This compound should be treated as hazardous chemical waste.

Waste Segregation and Disposal Pathway



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References

- 1. Firazorexton - Wikipedia [en.wikipedia.org]
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